

Orthosulfamuron Application in Transplanted Rice: A Detailed Guide to Weed Management

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Compound of Interest

Compound Name: Orthosulfamuron

Cat. No.: B1249393

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Application Notes and Protocols for Researchers and Scientists

Authored for: Researchers, scientists, and drug development professionals

Abstract

Orthosulfamuron, a sulfonylurea herbicide, is a potent inhibitor of the acetolactate synthase (ALS) enzyme, crucial for the biosynthesis of branched-chain amino acids in plants.^{[1][2]} This document provides detailed application notes and experimental protocols for the effective use of **orthosulfamuron** in controlling a broad spectrum of weeds in transplanted rice (*Oryza sativa* L.). It synthesizes data from various studies on optimal application rates, timing, and tank-mix or sequential strategies to maximize weed control efficacy while ensuring crop safety. The provided protocols are intended to guide researchers in conducting rigorous efficacy, phytotoxicity, and dose-response studies.

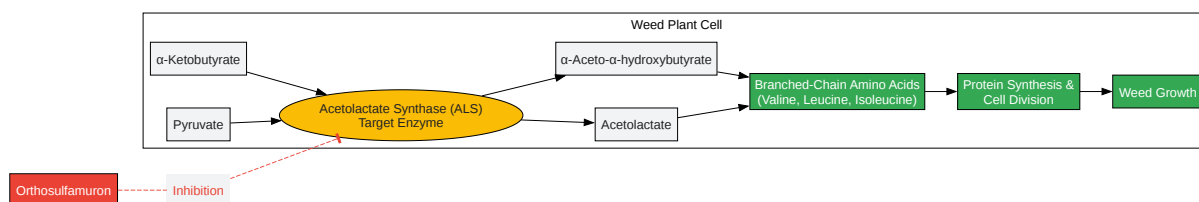
Introduction

Weed infestation is a primary biotic constraint in transplanted rice cultivation, leading to significant yield losses ranging from 15% to as high as 76%.^{[1][3]} Traditional weed management practices like manual weeding are often labor-intensive and expensive. Chemical weed control offers a practical and economical alternative. **Orthosulfamuron** has emerged as a versatile herbicide for transplanted rice, effective against grasses, sedges, and broad-leaved weeds when applied as a pre-emergence or post-emergence treatment.^{[1][2]} Understanding its

mode of action and optimizing application techniques are critical for sustainable weed management and maximizing rice productivity.

Mode of Action

Orthosulfamuron is a systemic herbicide readily absorbed by the roots and foliage of weeds. [4] It translocates through both the xylem and phloem to the plant's growing points.[4] As an ALS inhibitor, it blocks the synthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine.[1][2] This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in weed death.[4]



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Figure 1: Orthosulfamuron's inhibition of the ALS enzyme pathway.

Application Techniques and Efficacy

Orthosulfamuron can be applied as a pre-emergence (PRE) or post-emergence (POE) herbicide, either alone, in tank-mixes, or in sequential application with other herbicides to provide broad-spectrum weed control throughout the critical period of crop-weed competition.

Standalone Application

Field studies have demonstrated the efficacy of **orthosulfamuron** applied alone at various rates and timings.

Application Timing	Rate (g a.i./ha)	Weed Control Efficiency (%)	Dominant Weeds Controlled	Rice Grain Yield (kg/ha)	Reference
PRE (3-5 DAT)	120	-	Grasses, Sedges, Broad-leaved	-	[1]
POE (25-30 DAT)	120	-	Grasses, Sedges, Broad-leaved	-	[1]

DAT: Days After Transplanting

Sequential Application

Sequential application of a pre-emergence herbicide followed by a post-emergence application of **orthosulfamuron**, or vice versa, has proven to be highly effective in managing multiple flushes of weeds. A study in Bangladesh found that sequential application of pyrazosulfuron-ethyl followed by **orthosulfamuron** and butachlor + propanil provided the most effective and economic weed control.[\[4\]](#)

Herbicide Sequence	Application Timing	Weed Density Reduction (%)	Rice Grain Yield Increase (%)	Reference
Pyrazosulfuron-ethyl fb Orthosulfamuron fb Butachlor + Propanil	PRE fb EPOE fb LPOE	46-98	-	[4]
Orthosulfamuron (PRE) fb Orthosulfamuron (POE)	3-5 DAT fb 25-30 DAT	-	66.0 (over weedy check)	[1]

fb: followed by; EPOE: Early Post-Emergence; LPOE: Late Post-Emergence

Tank-Mix Combinations

Tank-mixing **orthosulfamuron** with other herbicides can broaden the spectrum of controlled weeds and help manage herbicide resistance. A pre-mix formulation of **orthosulfamuron** with pretilachlor has been evaluated for its efficacy.

Tank-Mix Combination	Application Timing	Rate (g a.i./ha)	Weeds Controlled	Reference
Orthosulfamuron + Pretilachlor	PRE	600 (formulation)	Grasses, Sedges, Broad-leaved	

Experimental Protocols

Protocol for Evaluating Weed Control Efficacy

This protocol outlines a standard methodology for conducting field trials to assess the efficacy of **orthosulfamuron**.

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References

- 1. Log-Logistic Analysis of Herbicide Dose-Response Relationships | Weed Technology | Cambridge Core [cambridge.org]
- 2. tropentag.de [tropentag.de]
- 3. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 4. actascientificamalaysia.com [actascientificamalaysia.com]
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